

Technical Guide: Solubility of Pigment Yellow 183 in Organic Solvents

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Compound of Interest

Compound Name: *Pigment Yellow 183*

Cat. No.: *B1218173*

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Introduction

Pigment Yellow 183 (C.I. 18792; CAS No. 65212-77-3) is a monoazo calcium lake pigment.^[1]^[2] It is recognized for its reddish-yellow shade, excellent heat stability, and good lightfastness, making it a popular choice for coloring plastics, particularly those processed at high temperatures like polyolefins, PVC, and ABS.^[3]^[4]^[5] Understanding the solubility of this pigment in various organic solvents is crucial for its application in inks, coatings, and for toxicological and environmental assessments. This technical guide provides a comprehensive overview of the known solubility characteristics of **Pigment Yellow 183** and a detailed protocol for its quantitative determination.

Properties of Pigment Yellow 183

A summary of the general, physical, and chemical properties of **Pigment Yellow 183** is presented in Table 1.

Table 1: General, Physical, and Chemical Properties of **Pigment Yellow 183**

Property	Value	References
General Properties		
Chemical Name	Calcium 4,5-dichloro-2-[[4,5-dihydro-3-methyl-5-oxo-1-(3-sulfonatophenyl)-1H-pyrazol-4-yl]azo]benzenesulfonate	[5]
C.I. Name	Pigment Yellow 183	[1]
C.I. Number	18792	[1][6]
CAS Number	65212-77-3	[1][6]
Chemical Class	Monoazo Calcium Lake	[1][2]
Molecular Formula	C ₁₆ H ₁₀ Cl ₂ CaN ₄ O ₇ S ₂	[4]
Physical Properties		
Appearance	Yellow Powder	[3]
Specific Gravity	1.45 - 1.8 g/cm ³	[1][2]
Oil Absorption	35 - 60 g/100g	[1][2]
Heat Resistance	Up to 300°C	[1][3]
Chemical Properties		
Water Solubility	79 mg/L at 20°C	[7]
Water Soluble Matter	≤ 1.5%	[1][8]

Solubility Profile of Pigment Yellow 183

The solubility of a pigment is a critical factor influencing its performance in various applications, including its tendency to bleed or migrate in a polymer matrix. **Pigment Yellow 183** is generally characterized by its low solubility in water and most organic solvents, a desirable trait for a pigment.

Quantitative Solubility Data

Publicly available quantitative solubility data for **Pigment Yellow 183** in organic solvents is scarce. One source indicates a water solubility of 79 mg/L at 20°C.[7] Another source describes it as insoluble in water but dispersible in solvents like alcohols and hydrocarbons.[9]

Qualitative Solubility and Fastness Data

Technical datasheets from various suppliers provide qualitative data on the resistance of **Pigment Yellow 183** to various organic solvents, often referred to as "fastness" or "resistance to bleeding." This is typically rated on a scale of 1 to 5 or 1 to 8, where a higher number indicates better resistance (and thus, lower solubility). Table 2 summarizes this available data.

Table 2: Fastness Properties of **Pigment Yellow 183** in Organic Solvents

Solvent	Fastness Rating (Scale)	References
Xylene	4 (1-5)	[1]
Ethanol	4-5 (1-5)	[1][2]
Ethyl Acetate	4 (1-5)	[1]
Methyl Ethyl Ketone (MEK)	3-4 (1-5)	[1]
White Spirit	4 (1-5)	[1]
n-Butanol	5 (1-5)	[2]
Toluene	5 (1-5)	[2]
Mineral Turpentine Oil (MTO)	5 (1-5)	[2]
Linseed Oil	5 (1-5)	[6]

It is important to note that these fastness ratings are indicative of performance in specific tests and not direct measures of solubility in g/L.

Experimental Protocol for Determining Solubility

The following is a detailed methodology for the quantitative determination of the solubility of **Pigment Yellow 183** in organic solvents using the gravimetric method. This method is based

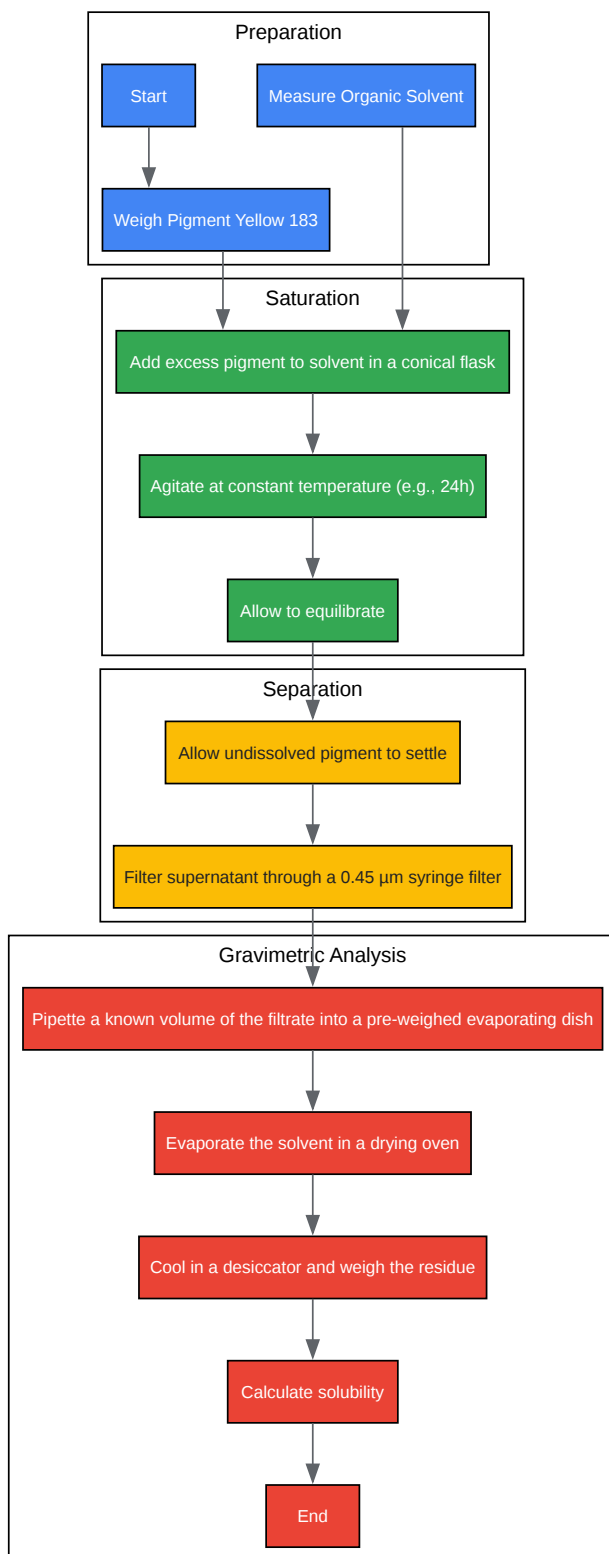
on the principle of creating a saturated solution and then determining the mass of the dissolved pigment in a known volume of the solvent.[\[10\]](#)[\[11\]](#)

Materials and Equipment

- **Pigment Yellow 183** powder
- Selected organic solvents (e.g., acetone, ethanol, xylene, ethyl acetate, methyl ethyl ketone)
- Analytical balance (accurate to 0.1 mg)
- Conical flasks with stoppers
- Volumetric flasks
- Pipettes
- Syringe filters (0.45 μm , solvent-compatible)
- Evaporating dishes (pre-weighed)
- Shaking incubator or magnetic stirrer with hotplate
- Drying oven
- Desiccator

Experimental Workflow Diagram

Experimental Workflow for Solubility Determination

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Caption: Workflow for determining pigment solubility via the gravimetric method.

Step-by-Step Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **Pigment Yellow 183** to a known volume of the selected organic solvent in a stoppered conical flask. The presence of undissolved pigment is essential to ensure saturation.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a shaking incubator or on a magnetic stirrer at a constant temperature (e.g., 25°C) and agitate for a sufficient time (e.g., 24 hours) to ensure equilibrium is reached.
- Separation of Saturated Solution:
 - After the agitation period, allow the flask to stand undisturbed at the constant temperature for at least one hour to let the undissolved pigment settle.
 - Carefully draw the supernatant (the clear, saturated solution) into a syringe and filter it through a 0.45 µm solvent-compatible syringe filter to remove any suspended particles. This step is crucial for accurate results.
- Gravimetric Analysis:
 - Using a calibrated pipette, transfer a precise volume (e.g., 10 mL) of the filtered saturated solution into a pre-weighed, clean, and dry evaporating dish.
 - Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the pigment (the temperature should be well below the pigment's decomposition temperature and above the solvent's boiling point).
 - Once the solvent has completely evaporated, transfer the dish to a desiccator to cool to room temperature.
 - Weigh the evaporating dish with the pigment residue on an analytical balance.
 - Repeat the drying and weighing process until a constant weight is achieved.

Calculation of Solubility

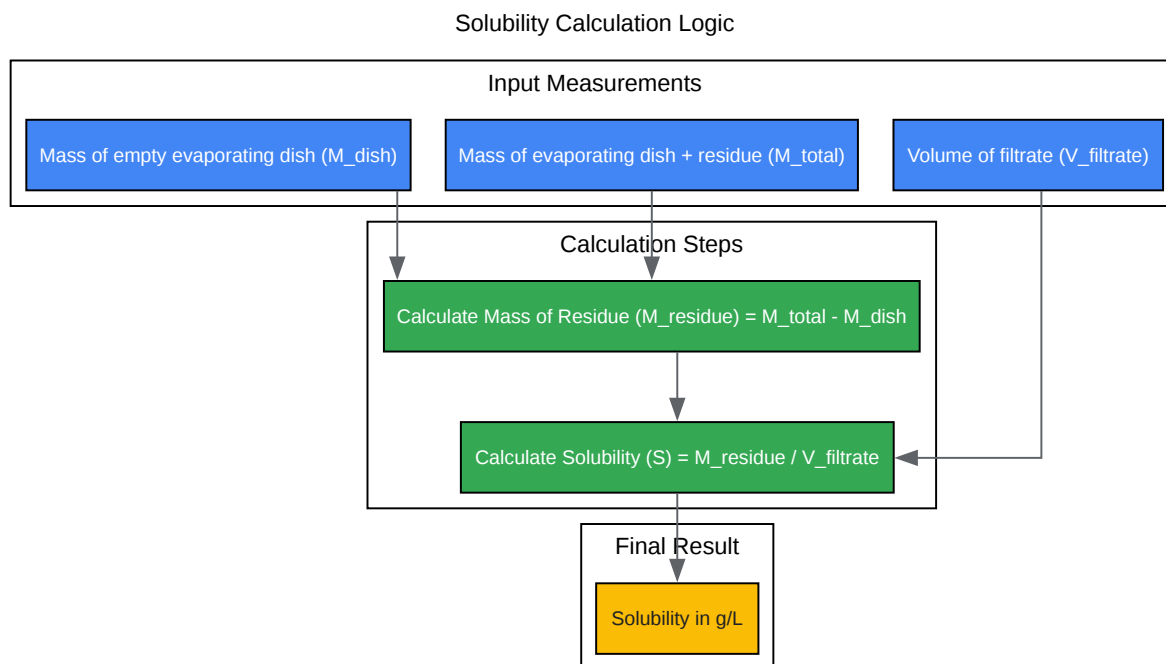
The solubility (S) of **Pigment Yellow 183** in the organic solvent is calculated using the following formula:

$$S \text{ (g/L)} = (\text{Mass of residue (g)} / \text{Volume of filtrate (L)})$$

Where:

- Mass of residue (g) = (Mass of evaporating dish + residue) - (Mass of empty evaporating dish)
- Volume of filtrate (L) = The volume of the filtered solution transferred to the evaporating dish, converted to liters.

Logical Diagram for Solubility Calculation



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Caption: Logical flow for calculating pigment solubility from experimental data.

Conclusion

Pigment Yellow 183 is a high-performance pigment with excellent thermal stability and lightfastness, making it suitable for demanding applications. While its general insolubility is a key attribute, understanding its specific solubility in different organic solvents is vital for formulation optimization and safety assessment. This guide has summarized the available qualitative solubility data and provided a detailed, robust experimental protocol for the quantitative determination of its solubility. The presented methodologies and workflows offer a solid foundation for researchers and professionals to accurately characterize the solubility of **Pigment Yellow 183** and similar pigments in various organic media. Further research to populate public databases with quantitative solubility data for this and other commercially important pigments would be of significant value to the scientific community.

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